An In-depth Technical Guide to 2-Isobutylpiperidine-3-carboxylic Acid

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Compound of Interest

Compound Name:	*2-(2-Methylpropyl)piperidine-3-carboxylic acid*
Cat. No.:	*B13272738*

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Abstract

This technical guide provides a comprehensive overview of 2-isobutylpiperidine-3-carboxylic acid, a substituted piperidine derivative of interest in medicinal chemistry. As this compound is not readily available commercially, this document outlines a plausible synthetic pathway, predicted physicochemical and spectroscopic properties, and a discussion of its potential pharmacological applications based on structure-activity relationships of analogous compounds. Detailed experimental protocols, data presentation tables, and workflow visualizations are included to facilitate further research and development. This guide is intended for researchers and professionals engaged in the design and synthesis of novel therapeutic agents.

Introduction: The Significance of the Piperidine Scaffold

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The piperidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous pharmaceuticals and biologically active natural products.[1] Its conformational flexibility and ability to be functionalized at various positions make it a versatile building block for drug design. Substituted piperidine-3-carboxylic acids, in particular, have garnered significant attention as analogs of nipecotic acid, a potent inhibitor of γ-aminobutyric acid (GABA) uptake.[2] The introduction of an isobutyl group at the 2-position of the piperidine-3-carboxylic acid core is hypothesized to modulate the lipophilicity and steric profile of the molecule, potentially influencing its pharmacokinetic properties and target interactions.

This guide will provide a detailed exploration of 2-isobutylpiperidine-3-carboxylic acid, from its synthesis to its potential biological activities.

Synthesis of 2-Isobutylpiperidine-3-carboxylic Acid

The synthesis of 2-isobutylpiperidine-3-carboxylic acid can be logically approached through a two-stage process: the synthesis of a suitable precursor, 2-isobutylnicotinic acid or its ester, followed by the catalytic hydrogenation of the pyridine ring.

Stage 1: Synthesis of Ethyl 2-Isobutylnicotinate (Precursor)

A plausible route to the precursor, ethyl 2-isobutylnicotinate, involves the hydroalkoxycarbonylation of 2-methylpropene (isobutylene) in the presence of an appropriate alcohol and a palladium catalyst. This method allows for the one-step synthesis of isovaleric acid esters, which can be adapted for the synthesis of the desired nicotinic acid derivative.

Experimental Protocol: Synthesis of Ethyl 2-Isobutylnicotinate

Materials:

- 2-Methylpropene (Isobutylene)
- Carbon Monoxide (CO)
- Ethanol (anhydrous)
- Palladium(II) acetylacetonate ($Pd(acac)_2$)

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- Triphenylphosphine (PPh_3)
- p-Toluenesulfonic acid (TsOH)
- Anhydrous Toluene
- High-pressure autoclave reactor

Procedure:

- Catalyst Preparation: In a glovebox under an inert atmosphere, charge a high-pressure autoclave reactor with $Pd(acac)_2$ (0.1 mol%), PPh_3 (0.4 mol%), and TsOH (0.2 mol%) in anhydrous toluene.
- Reaction Setup: Seal the reactor and purge with nitrogen gas. Cool the reactor to -10°C.
- Addition of Reactants: Carefully introduce a solution of 2-chloronicotinic acid in ethanol. Then, introduce a stream of isobutylene gas into the reactor.
- Carbonylation: Pressurize the reactor with carbon monoxide to the desired pressure (e.g., 50-100 atm).
- Reaction Conditions: Heat the reactor to the desired temperature (e.g., 100-120°C) and maintain stirring for 12-24 hours.
- Work-up: After cooling the reactor to room temperature and carefully venting the CO gas, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extraction: Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield ethyl 2-isobutylnicotinate.

Stage 2: Catalytic Hydrogenation to Ethyl 2-Isobutylpiperidine-3-carboxylate

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The hydrogenation of the pyridine ring of ethyl 2-isobutylnicotinate to the corresponding piperidine is a critical step. Platinum oxide (PtO_2) is an effective catalyst for the hydrogenation of substituted pyridines under acidic conditions.

Experimental Protocol: Catalytic Hydrogenation

Materials:

- Ethyl 2-isobutylnicotinate
- Platinum(IV) oxide (PtO_2)
- Glacial Acetic Acid
- Hydrogen gas (H_2)
- Parr hydrogenation apparatus or similar high-pressure reactor
- Celite®

Procedure:

- Reaction Setup: In a high-pressure reaction vessel, dissolve ethyl 2-isobutylnicotinate (1.0 g) in glacial acetic acid (20 mL).
- Catalyst Addition: Carefully add PtO_2 (5 mol%) to the solution.
- Hydrogenation: Seal the vessel, purge with nitrogen, and then with hydrogen gas. Pressurize the reactor with hydrogen to 50-70 bar.
- Reaction Conditions: Stir the reaction mixture at room temperature for 6-10 hours. Monitor the reaction progress by observing the cessation of hydrogen uptake.
- Work-up: Carefully vent the hydrogen gas. Filter the reaction mixture through a pad of Celite® to remove the catalyst, washing the pad with methanol.
- Purification: Concentrate the filtrate under reduced pressure to remove the solvent. The resulting residue can be purified by column chromatography or crystallization to yield ethyl 2-

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isobutylpiperidine-3-carboxylate.

Stage 3: Hydrolysis to 2-Isobutylpiperidine-3-carboxylic Acid

The final step is the hydrolysis of the ester to the carboxylic acid.

Experimental Protocol: Ester Hydrolysis

Materials:

- Ethyl 2-isobutylpiperidine-3-carboxylate
- Lithium hydroxide (LiOH) or Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF) / Water mixture
- Hydrochloric acid (HCl)

Procedure:

- Reaction Setup: Dissolve ethyl 2-isobutylpiperidine-3-carboxylate in a mixture of THF and water (e.g., 1:1 v/v).
- Hydrolysis: Add an excess of LiOH or NaOH and stir the mixture at room temperature until the reaction is complete (monitored by TLC).
- Work-up: Acidify the reaction mixture to pH ~6 with HCl.
- Isolation: The product, 2-isobutylpiperidine-3-carboxylic acid, may precipitate out of the solution or can be isolated by extraction with a suitable organic solvent followed by evaporation.

Synthesis Workflow Diagram

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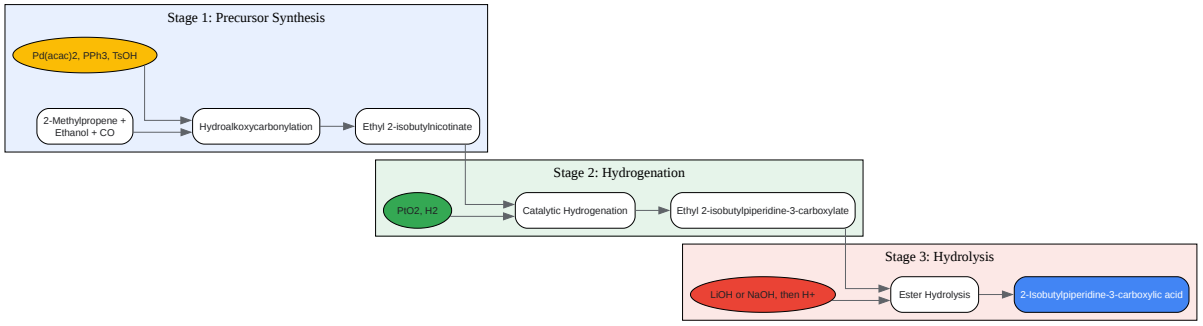

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Caption: Synthetic pathway to 2-isobutylpiperidine-3-carboxylic acid.

Physicochemical and Spectroscopic Properties (Predicted)

Due to the absence of experimental data for 2-isobutylpiperidine-3-carboxylic acid, the following properties are predicted based on the known values of analogous compounds and computational models.

Table 1: Predicted Physicochemical Properties

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Property	Predicted Value	Method of Prediction / Rationale
Molecular Formula	$C_{10}H_{19}NO_2$	-
Molecular Weight	185.26 g/mol	-
CAS Number	Not Assigned	Not found in chemical databases
pKa (acidic)	~4.0 - 4.5	Similar to other piperidine-3-carboxylic acids.
pKa (basic)	~9.5 - 10.5	Typical for secondary amines in a piperidine ring.
logP	~1.5 - 2.0	Increased lipophilicity due to the isobutyl group compared to nipecotic acid.
Appearance	White to off-white solid	Based on similar piperidine carboxylic acids.

Spectroscopic Data (Predicted)

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 0.9-1.0 ppm (d, 6H): Two methyl groups of the isobutyl substituent.
  - δ 1.2-2.2 ppm (m, 7H): Methylene and methine protons of the piperidine ring and the isobutyl group.
  - δ 2.8-3.5 ppm (m, 3H): Protons on carbons adjacent to the nitrogen and the carboxyl group.
  - δ 8-10 ppm (br s, 2H): Carboxylic acid proton and the amine proton (exchangeable with D_2O).
- ^{13}C NMR (100 MHz, $CDCl_3$):

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- δ ~22-25 ppm: Methyl carbons of the isobutyl group.
- δ ~25-45 ppm: Methylene and methine carbons of the piperidine ring and the isobutyl group.
- δ ~50-60 ppm: Carbons adjacent to the nitrogen atom.
- δ ~175-180 ppm: Carboxylic acid carbonyl carbon.

- Mass Spectrometry (ESI+):
  - $[M+H]^+$: m/z 186.14
  - Major Fragmentation Ions: Loss of H_2O (m/z 168.13), loss of COOH (m/z 141.15), and cleavage of the isobutyl group. The fragmentation pattern will be influenced by the stability of the resulting iminium ions.[3]

Potential Pharmacological Applications

The structural similarity of 2-isobutylpiperidine-3-carboxylic acid to known bioactive molecules suggests potential applications in drug development, particularly in the areas of analgesia and neuroscience.

Analgesic Activity

The piperidine scaffold is a key pharmacophore in many opioid analgesics, including morphine and fentanyl.[4] Structure-activity relationship (SAR) studies have shown that the nature of the substituents on the piperidine ring is critical for analgesic activity.[5] The presence of an alkyl group at the 2-position could modulate the binding affinity and selectivity for opioid receptors.

SAR Insights:

- N-substituent: The substituent on the piperidine nitrogen is a key determinant of analgesic potency.[5]
- C4-substituent: Small, polar groups at the C4 position can enhance activity.[5]

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- Lipophilicity: Increased lipophilicity, which the isobutyl group would confer, can influence blood-brain barrier penetration, a crucial factor for centrally acting analgesics.

GABA Uptake Inhibition

As a derivative of nipecotic acid, 2-isobutylpiperidine-3-carboxylic acid is a potential inhibitor of GABA transporters (GATs).[2] GATs are responsible for clearing GABA from the synaptic cleft, and their inhibition can potentiate GABAergic neurotransmission, which is a therapeutic strategy for epilepsy and other neurological disorders.

SAR Insights for GAT Inhibition:

- Stereochemistry: The stereochemistry at the C3 position is crucial for GAT inhibitory activity.
- N-substitution: N-alkylation of nipecotic acid can affect potency and selectivity for GAT subtypes.[5]
- Lipophilicity: The addition of lipophilic groups can improve brain penetration, a known limitation of nipecotic acid.[2] The isobutyl group may serve this purpose.
- GAT Subtype Selectivity: Minor structural modifications can significantly alter the selectivity for the different GAT subtypes (GAT1, GAT2, GAT3, and BGT1).[6][7]

Potential Mechanism of Action Diagram

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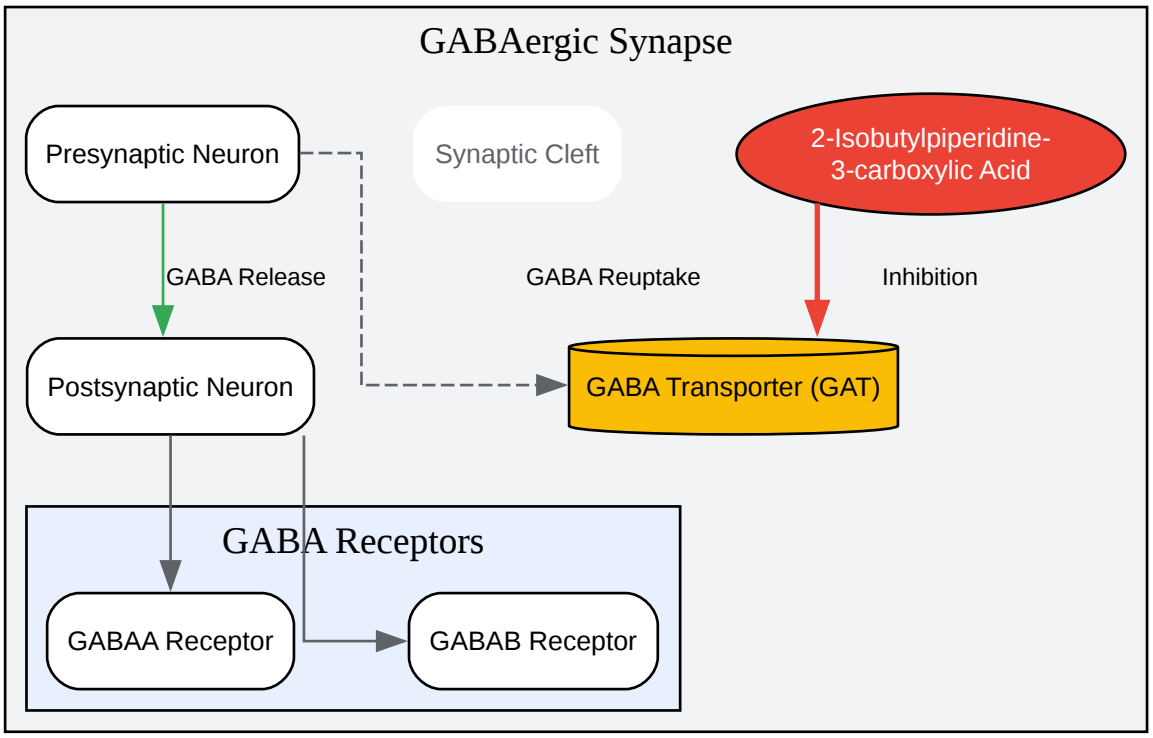

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Caption: Inhibition of GABA reuptake by 2-isobutylpiperidine-3-carboxylic acid.

Safety and Handling

While specific toxicity data for 2-isobutylpiperidine-3-carboxylic acid is unavailable, precautions should be taken based on the safety profiles of analogous piperidine derivatives.

- General Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.[8][9]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.[10]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids.[10]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

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Conclusion

2-Isobutylpiperidine-3-carboxylic acid represents an intriguing, yet underexplored, molecule with potential applications in drug discovery. This guide has provided a comprehensive framework for its synthesis, predicted properties, and potential pharmacological relevance. The outlined synthetic protocols offer a starting point for its preparation, and the predicted data can guide its characterization. Further investigation into its biological activities, particularly as an analgesic and a GABA uptake inhibitor, is warranted to fully elucidate its therapeutic potential.

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